

Application Notes and Protocols for USP1-IN-9 in Cell Culture Experiments

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Compound of Interest

Compound Name: USP1-IN-9

Cat. No.: B12372168

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Introduction

Ubiquitin-Specific Protease 1 (USP1) is a deubiquitinating enzyme (DUB) that plays a critical role in the DNA Damage Response (DDR) by regulating the ubiquitination status of key proteins involved in DNA repair, notably Proliferating Cell Nuclear Antigen (PCNA) and Fanconi Anemia group D2 (FANCD2). The USP1-UAF1 complex removes monoubiquitin from these substrates, a crucial step for the completion of translesion synthesis (TLS) and the Fanconi Anemia (FA) pathway.[1][2][3] Dysregulation of USP1 activity is implicated in the progression of various cancers, making it a promising therapeutic target.

USP1-IN-9 is a potent, reversible, and noncompetitive inhibitor of the USP1/UAF1 complex.[4] By inhibiting USP1, **USP1-IN-9** leads to the accumulation of monoubiquitinated PCNA (Ub-PCNA) and FANCD2 (Ub-FANCD2), thereby disrupting DNA repair processes and inducing synthetic lethality in cancer cells with underlying DNA repair defects, such as those with BRCA1/2 mutations.[1] These application notes provide detailed protocols for utilizing **USP1-IN-9** in cell culture experiments to investigate its effects on cellular proliferation, the cell cycle, and key signaling pathways.

Data Presentation

The following tables summarize the in vitro and cellular activities of **USP1-IN-9**.

Table 1: In Vitro and Cellular Activity of **USP1-IN-9**

Parameter	Value	Cell Line/System	Notes
IC50 (USP1/UAF1)	8.8 nM	Biochemical Assay	Reversible and noncompetitive inhibition.[4]
Effect on Ub-PCNA	Increased levels at 20, 100, and 500 nM	Non-Small Cell Lung Cancer (NSCLC) cells	Dose-dependent increase observed after 24 hours of treatment.[4]
Colony Formation Inhibition	Substantial inhibition at 0.5 µM	NSCLC cells	Treatment duration of 7 days.[4]
Synergistic Activity	Potentiates Olaparib-induced cell killing at 100 nM	Olaparib-resistant MDA-MB-436 breast cancer cells	Combined treatment over 7 days.[4]
Cell Cycle Arrest	Minor S-phase arrest alone (1 nM, 24h)	Olaparib-resistant breast cancer cells	Induces significant S and G2/M phase arrest in combination with Olaparib.[4]

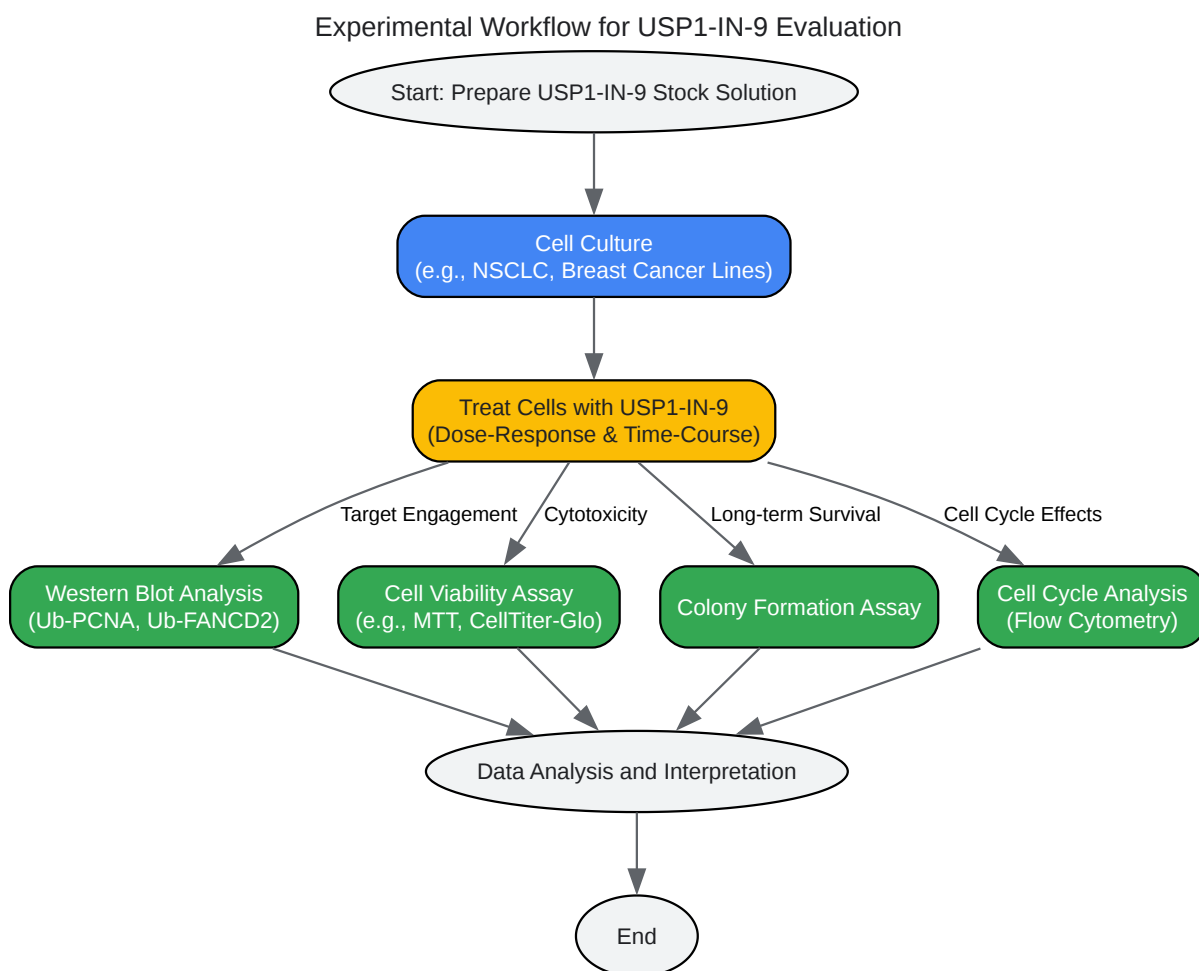
Signaling Pathways and Experimental Workflows

USP1 Signaling Pathway in DNA Damage Response

The following diagram illustrates the central role of the USP1/UAF1 complex in the deubiquitination of PCNA and FANCD2/FANCI during the DNA damage response and the mechanism of action of **USP1-IN-9**.

USP1 Signaling Pathway in DNA Damage Response





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